

Application Note: High-Sensitivity Quantitation of Furaltadone Metabolite (AMOZ) via Competitive Flow Cytometry

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Compound of Interest

Compound Name: Amoz-HN
CAS No.: 1347740-46-8
Cat. No.: B592515

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Executive Summary

This Application Note details the protocol for the high-throughput detection of 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ), the primary metabolite of the nitrofurantoin antibiotic Furaltadone.^[1] Due to the rapid metabolism of Furaltadone in vivo, regulatory compliance (zero-tolerance policy in EU, USA, and China) requires monitoring the tissue-bound metabolite, AMOZ.

This guide utilizes the "**Amoz-HN**" methodology, where AMOZ is derivatized to 3-({2-nitrophenyl}methyleneamino)-5-morpholinomethyl-2-oxazolidinone (referred to herein as **Amoz-HN** or NP-AMOZ) to improve immunogenicity and detection stability. We describe a Competitive Fluorescent Microsphere Immunoassay (CFMI) adapted for Flow Cytometry, offering superior sensitivity and dynamic range compared to traditional ELISA.

Target Audience: Drug Safety Researchers, Food Toxicology Scientists, and Pharmacokineticists.

Scientific Background & Mechanism[1]

The Analyte: AMOZ and the "HN" Derivative

Furaltadone is a banned veterinary antibiotic due to its potential carcinogenicity. In biological systems, it degrades within hours, making the parent drug undetectable. However, the metabolite AMOZ binds covalently to tissue proteins and persists for weeks.

To detect AMOZ, it must be released from proteins (acid hydrolysis) and simultaneously derivatized with 2-Nitrobenzaldehyde (2-NBA). This forms the **Amoz-HN** (Hydrazone-Nitrophenyl) derivative.

- **Why Derivatize?** Small molecules like AMOZ (<250 Da) are poor antigens. The "HN" moiety (nitrophenyl group) increases the molecular weight and provides a distinct epitope for high-affinity antibody binding.
- **The Probe System:** In this flow cytometry workflow, "Probe" refers to the Fluorescently-Labeled Anti-**Amoz-HN** Antibody (or a biotinylated antibody + Streptavidin-Phycoerythrin) competing for binding sites on **AMOZ-HN** coated microspheres.

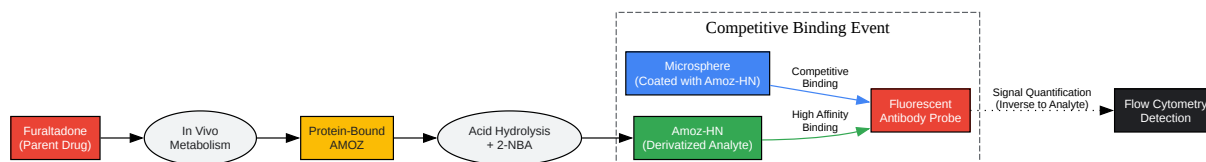
Competitive Assay Principle

Unlike sandwich assays used for large proteins, small molecules require a Competitive Inhibition format:

- **Solid Phase:** Microspheres (beads) are coated with a synthetic **Amoz-HN** conjugate (Capture Antigen).
- **Liquid Phase:** The sample (containing free **Amoz-HN**) is mixed with a fixed concentration of Fluorescent Antibody (Probe).
- **Competition:** Free **Amoz-HN** in the sample competes with the Bead-bound **Amoz-HN** for the antibody.
- **Readout:** High sample AMOZ concentration
Low bead fluorescence (Inverse relationship).

Mechanism Diagram

The following Graphviz diagram illustrates the competitive binding mechanism and the derivatization pathway.



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Caption: Pathway from Furaltadone metabolism to **Amoz-HN** derivatization and competitive antibody binding on microspheres.

Materials & Reagents

Component	Specification	Purpose
Amoz-HN Standard	3-({2-nitrophenyl}methyleamino)-5-morpholinomethyl-2-oxazolidinone	Generation of Standard Curve.
Functionalized Beads	5-7 m Carboxylated Polystyrene Beads	Solid support for the assay.
Coupling Reagent	EDC / NHS	Covalent attachment of Amoz-HN antigen to beads.
Derivatization Agent	2-Nitrobenzaldehyde (2-NBA) in DMSO	Converts AMOZ to Amoz-HN.
Primary Probe	Mouse Anti-Amoz-HN Monoclonal Antibody (mAb)	Specific recognition element.
Secondary Probe	Goat Anti-Mouse IgG-R-Phycoerythrin (PE)	Fluorescent reporter (if primary is unlabeled).
Lysis/Hydrolysis Buffer	1 M HCl	Release of protein-bound metabolites.

Experimental Protocol

Phase 1: Sample Preparation & Derivatization

Critical Step: This process converts the elusive AMOZ metabolite into the detectable **Amoz-HN** form.

- Homogenization: Weigh 1.0 g of tissue sample (e.g., muscle, liver) and homogenize in phosphate buffer.
- Hydrolysis/Derivatization:
 - Add 4 mL of 1 M HCl.

- Add 100 μ L of 50 mM 2-NBA (in DMSO).
- Incubate: 16 hours at 37°C (overnight) or 2 hours at 60°C. Note: Acid hydrolysis releases the metabolite; 2-NBA simultaneously derivatizes it.
- Extraction:
 - Adjust pH to 7.4 using 1 M NaOH.
 - Add 5 mL Ethyl Acetate, vortex for 1 min, centrifuge at 3000 x g.
 - Collect the organic (upper) layer.
- Reconstitution: Evaporate the ethyl acetate under nitrogen flow at 50°C. Dissolve the dry residue (containing **Amoz-HN**) in 200 μ L of Assay Buffer (PBS + 0.1% BSA).

Phase 2: Microsphere Preparation (Bead Coupling)

Perform this step in advance to create the "**Amoz-HN** Beads".

- Activate carboxylated beads with EDC/NHS in MES buffer (pH 5.0) for 20 mins.
- Wash beads and resuspend in PBS.[\[2\]](#)
- Add **Amoz-HN**-BSA conjugate (synthetic antigen) to the beads. Incubate 2 hours at RT.
- Block unreacted sites with 1% BSA for 30 mins.
- Store at 4°C. These are your Capture Beads.

Phase 3: Flow Cytometry Competitive Assay

- Plate Setup: Use a 96-well V-bottom plate.

- Additions:
 - Well A: 50

L **Amoz-HN** Capture Beads (approx. 2000 beads/well).
 - Well B: 50

L Sample (from Phase 1) OR Standard (0, 0.1, 0.5, 1.0, 10.0 ppb **Amoz-HN**).
 - Well C: 50

L Anti-**Amoz-HN** Antibody Probe (optimized dilution).
- Incubation: Shake plate for 45-60 minutes at Room Temperature (protected from light).
 - Mechanism:[\[2\]](#)[\[3\]](#) Free **Amoz-HN** in the sample competes with the beads for the antibody.
- Secondary Staining (if primary is unlabeled):
 - Wash beads 2x with Assay Buffer (centrifuge 2500 x g, 5 min).
 - Add 100

L Anti-Mouse IgG-PE. Incubate 20 mins.
- Wash & Resuspend: Wash 2x. Resuspend in 200

L Sheath Fluid.

Phase 4: Acquisition & Analysis

- Instrument: Flow Cytometer (e.g., BD FACSCanto, Beckman CytoFLEX).
- Parameters:
 - FSC/SSC: Gate on the singlet bead population (exclude debris/aggregates).
 - FL2 (PE Channel): Measure Median Fluorescence Intensity (MFI).

- Stopping Rule: Acquire 500-1000 events per well.

Data Analysis & Interpretation

Standard Curve Generation

The assay follows a 4-Parameter Logistic (4-PL) Regression model. As the concentration of **Amoz-HN** in the sample increases, the MFI of the beads decreases.

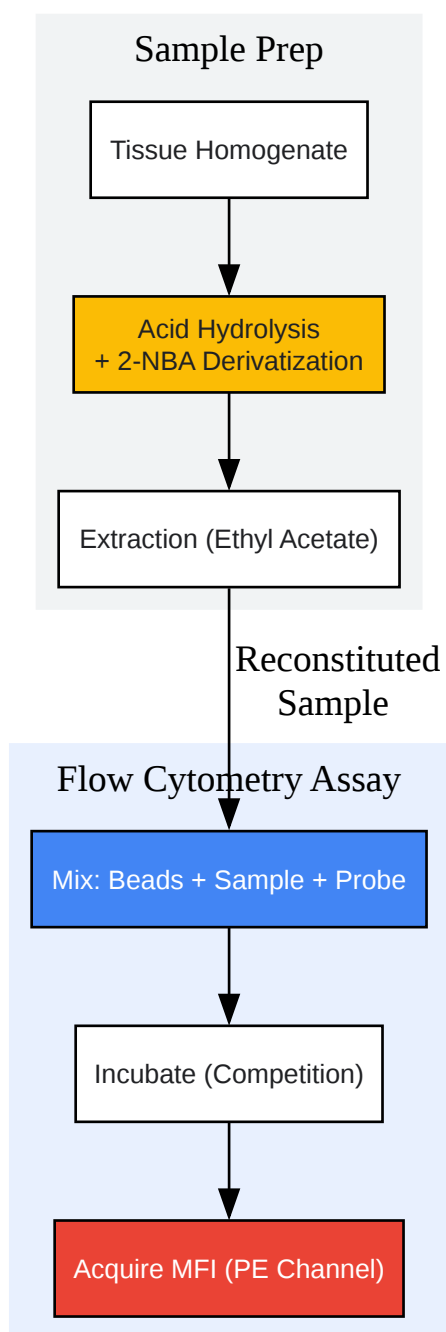
Formula:

Amoz-HN Conc.[2] (ppb)	Mean MFI (PE)	% Binding ()	Interpretation
0.0 (Blank)	15,400	100%	Max binding of probe to beads.
0.1	12,300	79.8%	Low residue detection.
0.5	6,500	42.2%	Near IC50 (Linear range).
2.0	1,200	7.8%	High contamination.
10.0	350	2.2%	Saturation (Complete inhibition).

Calculating Results

- Plot Log(Concentration) on X-axis vs % Binding on Y-axis.
- Determine the IC50 (concentration resulting in 50% inhibition).[1]
- Calculate the Limit of Detection (LOD): Typically calculated as the concentration corresponding to the mean MFI of the blank minus 3 standard deviations.

Workflow Diagram



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Caption: Step-by-step workflow from tissue processing to flow cytometric acquisition.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Max Signal (B0)	Inefficient bead coupling or degraded probe.	Verify EDC/NHS coupling efficiency. Titrate the fluorescent antibody probe. [4]
High Background	Non-specific binding.	Increase BSA concentration in Blocking/Assay buffer to 3%. Add Tween-20 (0.05%).
Poor Sensitivity (High IC50)	Too much antibody probe.	Decrease the concentration of the antibody probe. In competitive assays, limiting the antibody improves sensitivity.
Variable Derivatization	pH drift or old 2-NBA.	Ensure 2-NBA is fresh (prepare daily). Check pH is < 2.0 during hydrolysis and adjusted to 7.4 exactly before extraction.

References

- Wang, J. et al. (2013). "Monoclonal antibody-based fluorescence polarization immunoassay for high throughput screening of furaltadone and its metabolite AMOZ in animal feeds and tissues." Journal of Agricultural and Food Chemistry. [Link](#)
- Li, X. et al. (2020). "A fluorescent immunochromatographic strip using quantum dots for 3-amino-5-methylmorpholino-2-oxazolidinone (AMOZ) detection in edible animal tissues." Food Chemistry. [Link](#)
- Vass, M. et al. (2008). "Nitrofurans: Antibiotic residues in food." Analytica Chimica Acta. [Link](#)
- Luminex Corporation. (2025). "xMAP® Cookbook: A collection of methods and protocols for developing multiplex assays." [Link](#)
- European Commission. (2003). "Commission Decision 2003/181/EC of 13 March 2003 amending Decision 2002/657/EC as regards the setting of minimum required performance

limits (MRPLs) for certain residues in food of animal origin." [Link](#)

Disclaimer: "**Amoz-HN**" in this context refers to the 2-nitrophenyl derivative of the AMOZ metabolite, the standard analyte for regulatory testing. Ensure all local safety protocols regarding the handling of nitrofurantoin metabolites and derivatives are followed.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Highly sensitive detection of antibody nonspecific interactions using flow cytometry - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. Use of a high affinity DNA ligand in flow cytometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [4. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org/1111/1111-1111-1111-1111-1111.pdf)
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